

Application Notes and Protocols for 28-Homobrassinolide Stock Solutions

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Compound of Interest

Compound Name: 28-Homobrassinolide

Cat. No.: B109705

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Introduction

28-Homobrassinolide (28-HBL) is a synthetic brassinosteroid, a class of plant steroid hormones that play a crucial role in a wide array of physiological processes, including cell elongation, division, and differentiation. It is widely utilized in laboratory settings to study plant growth and development, as well as to investigate its potential in enhancing crop yield and stress tolerance. Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and use of **28-homobrassinolide** stock solutions in laboratory experiments.

Data Presentation

Solubility and Storage of 28-Homobrassinolide

Property	Data	Reference
Molecular Weight	494.7 g/mol	[1]
Solubility	DMSO: 5 mg/mL Ethanol: Slightly soluble Water: 5 mg/L DMF: 1 mg/mL	[2]
Storage of Solid Form	Room temperature or -20°C for long-term (≥ 4 years).	[1][2]
Stock Solution Storage	-80°C: Up to 6 months -20°C: Up to 1 month Aqueous solutions should be used within one day.	[3]
Appearance	White powder	[4]

Typical Working Concentrations

Application	Organism/System	Typical Working Concentration Range	Reference
Root Growth Assays	<i>Arabidopsis thaliana</i>	0.001 nM - 100 nM	[5][6]
Seed Priming	<i>Brassica rapa</i>	1 μ M, 5 μ M, 10 μ M	[7]
Seedling Growth	<i>Brassica juncea</i>	10^{-10} M, 10^{-8} M, 10^{-6} M	[8]
Heavy Metal Stress Studies	<i>Raphanus sativus</i>	10^{-11} M, 10^{-9} M, 10^{-7} M	[9]

Experimental Protocols

Protocol 1: Preparation of a 1 mM 28-Homobrassinolide Stock Solution in DMSO

Materials:

- **28-Homobrassinolide** (solid)
- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes or amber glass vials
- Analytical balance
- Vortex mixer

Procedure:

- Weighing: Accurately weigh out 4.95 mg of **28-homobrassinolide** using an analytical balance.
- Dissolving: Transfer the weighed **28-homobrassinolide** to a sterile microcentrifuge tube or amber glass vial.
- Solvent Addition: Add 10 mL of anhydrous DMSO to the tube.
- Mixing: Vortex the solution thoroughly until the solid is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution.^[3]
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.^[3]

Protocol 2: Preparation of a 2 mM 28-Homobrassinolide Stock Solution in Ethanol

Materials:

- **28-Homobrassinolide** (solid)
- Ethanol (pure/absolute), anhydrous
- Microcentrifuge tubes or amber glass vials

- Analytical balance
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Weighing: Accurately weigh out 9.9 mg of **28-homobrassinolide**.
- Dissolving: Transfer the solid to a sterile microcentrifuge tube or amber glass vial.
- Solvent Addition: Add 10 mL of pure, anhydrous ethanol.
- Mixing: Vortex the solution vigorously. If the solid does not dissolve completely, sonicate the tube in an ultrasonic bath for a few minutes.
- Storage: Store the stock solution in tightly sealed amber vials at -20°C.

Protocol 3: Preparation of Working Solutions

Materials:

- **28-Homobrassinolide** stock solution (e.g., 1 mM in DMSO)
- Appropriate solvent for dilution (e.g., sterile distilled water, culture medium)
- Sterile microcentrifuge tubes

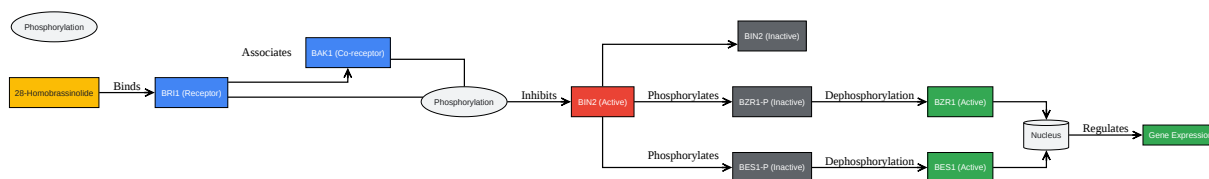
Procedure:

- Calculation: Determine the required volume of the stock solution needed to achieve the desired final concentration in your experimental volume. For example, to make 10 mL of a 1 µM working solution from a 1 mM stock, you would need 10 µL of the stock solution.
 - $V_1C_1 = V_2C_2$
 - (Volume of stock) x (1 mM) = (10 mL) x (1 µM)

- Volume of stock = $(10,000 \mu\text{L} \times 1 \mu\text{M}) / 1000 \mu\text{M} = 10 \mu\text{L}$
- Dilution: Add the calculated volume of the stock solution to the appropriate volume of the diluent (e.g., 9.99 mL of sterile water).
- Mixing: Mix the working solution thoroughly by gentle inversion or vortexing.
- Usage: Use aqueous working solutions immediately or within the same day for best results, as the stability of brassinosteroids in aqueous solutions can be limited.[10]

Mandatory Visualization

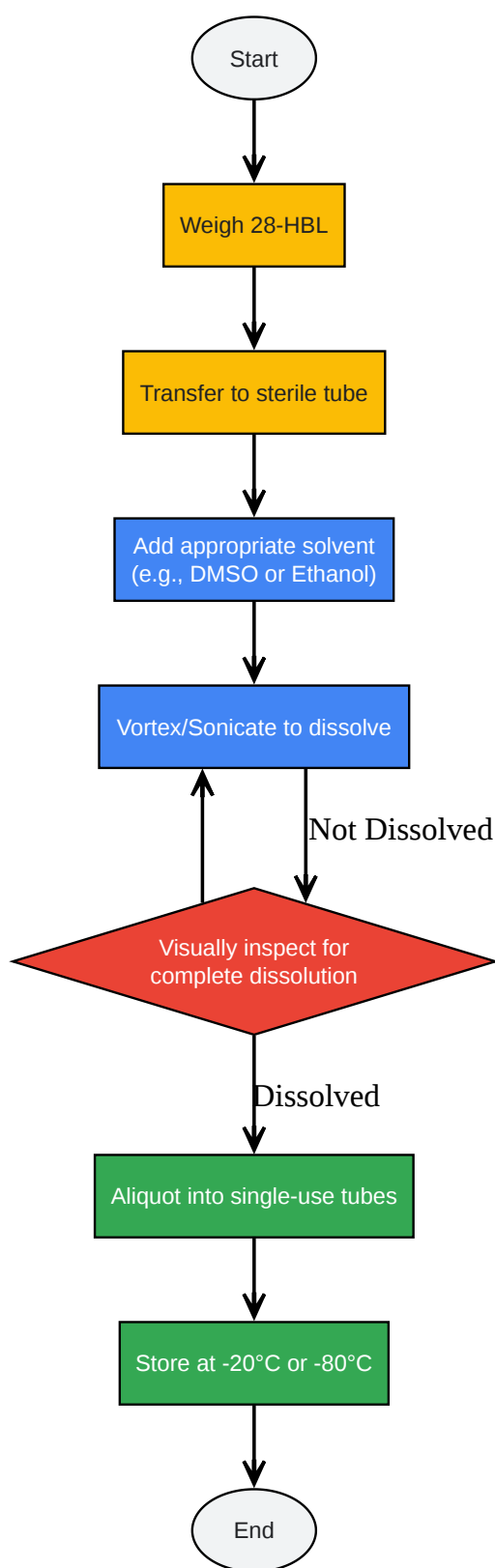
Brassinosteroid Signaling Pathway



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Caption: Brassinosteroid signaling cascade.

Experimental Workflow: Stock Solution Preparation



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Caption: Workflow for preparing 28-HBL stock solution.

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